

reactivity of the bromomethyl group in 3-Bromo-5-(bromomethyl)benzonitrile

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Compound of Interest

Compound Name:	3-Bromo-5-(bromomethyl)benzonitrile
Cat. No.:	B054326

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An In-depth Technical Guide to the Reactivity of the Bromomethyl Group in **3-Bromo-5-(bromomethyl)benzonitrile**

For Researchers, Scientists, and Drug Development Professionals

Abstract

3-Bromo-5-(bromomethyl)benzonitrile is a bifunctional organic compound featuring two distinct reactive sites: an aryl bromide and a benzylic bromide (the bromomethyl group). This guide focuses specifically on the reactivity of the bromomethyl group, a key functional handle that enables a wide array of synthetic transformations. Its enhanced reactivity, characteristic of benzylic halides, makes it a valuable intermediate for introducing diverse molecular fragments, particularly in the fields of medicinal chemistry and materials science. This document provides a detailed overview of the underlying principles governing its reactivity, relevant reaction pathways, and generalized experimental protocols.

Introduction

3-Bromo-5-(bromomethyl)benzonitrile (CAS No. 124289-24-3) is a substituted aromatic compound whose synthetic utility is dominated by the high reactivity of its benzylic bromide. The presence of the electron-withdrawing cyano group and the bromine atom on the aromatic

ring modifies the electronic properties of the molecule, while the bromomethyl group serves as a potent electrophilic site.

Benzyl halides are significantly more reactive than their corresponding alkyl halides in both nucleophilic substitution and radical reactions. This is primarily due to the resonance stabilization of the intermediates—carbocations or radicals—afforded by the adjacent aromatic ring. This inherent reactivity allows for transformations under mild conditions, making **3-Bromo-5-(bromomethyl)benzonitrile** an attractive building block in complex molecule synthesis.

Physicochemical and Spectroscopic Data

A summary of the key properties and identifiers for **3-Bromo-5-(bromomethyl)benzonitrile** is provided below.

Property	Value	Reference(s)
CAS Number	124289-24-3	[1]
Molecular Formula	C ₈ H ₅ Br ₂ N	[1]
Molecular Weight	274.94 g/mol	[1]
Physical Form	Solid	
Purity	Typically ≥95%	
Storage Conditions	Inert atmosphere, 2-8°C	[2]
InChI Key	ZOHGEUWDTPFLKJ- UHFFFAOYSA-N	
SMILES	N#CC1=CC(CBr)=CC(Br)=C1	[2] [3]
Monoisotopic Mass	272.87888 Da	[3]

Core Reactivity of the Bromomethyl Group

The reactivity of the bromomethyl group is analogous to other benzyl bromides and is dominated by its susceptibility to nucleophilic attack and its ability to undergo free radical reactions at the benzylic carbon.

Nucleophilic Substitution Reactions

The carbon atom of the bromomethyl group is highly electrophilic and readily undergoes nucleophilic substitution. This allows for the introduction of a wide variety of functional groups. [4] The reaction can proceed via either an S_N1 or S_N2 mechanism, and often a mixture of both, depending on the reaction conditions.[5]

- S_N2 Mechanism: As a primary halide, the bromomethyl group is sterically accessible, favoring the bimolecular S_N2 pathway.[6] This mechanism involves a backside attack by the nucleophile, leading to an inversion of stereochemistry (though this is not applicable to the achiral bromomethyl group). The rate of an S_N2 reaction is dependent on the concentration of both the substrate and the nucleophile.[6]
- S_N1 Mechanism: The benzylic position provides significant resonance stabilization to a carbocation intermediate, which strongly favors the unimolecular S_N1 pathway.[5] In this process, the bromide leaving group first dissociates to form a stable benzylic carbocation, which is then rapidly attacked by a nucleophile.

The versatility of this moiety allows for reactions with a broad range of nucleophiles, including amines, alcohols, thiols, and carbanions, making it a cornerstone for building molecular diversity.[4]

Diagram 1: Nucleophilic Substitution Pathways

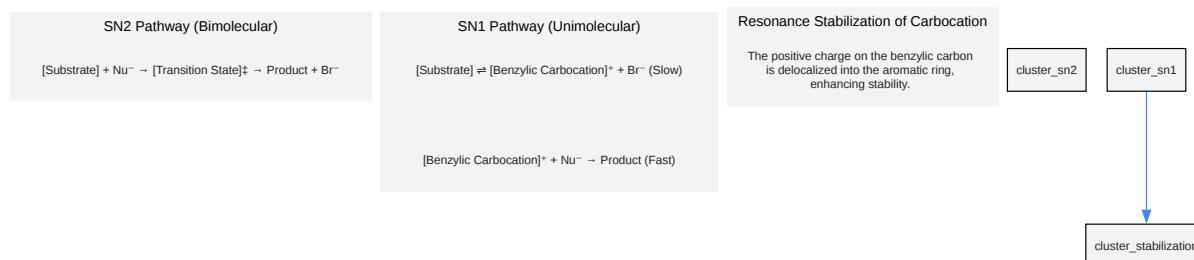


Diagram 2: Benzylic Radical Formation & Stabilization

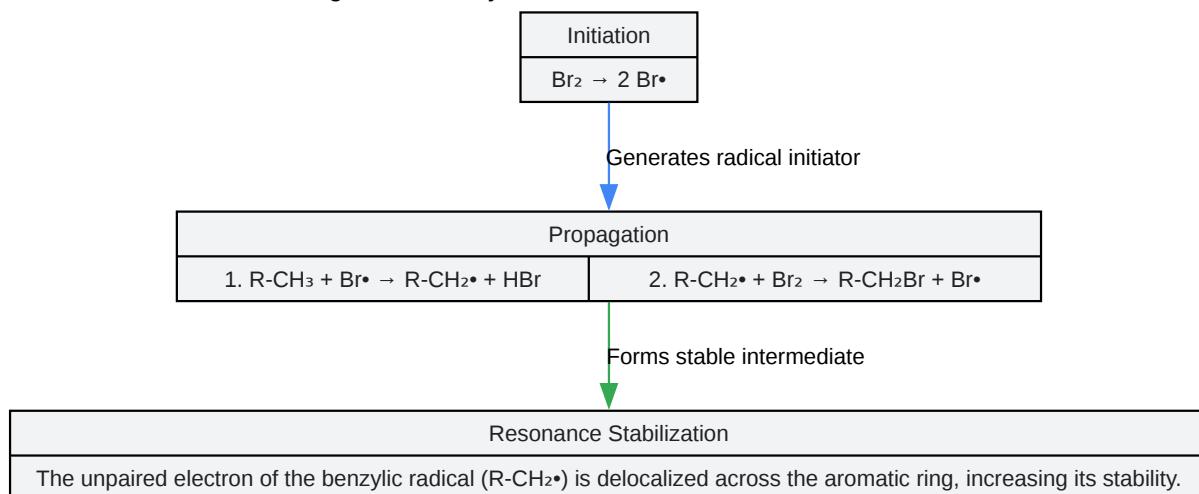
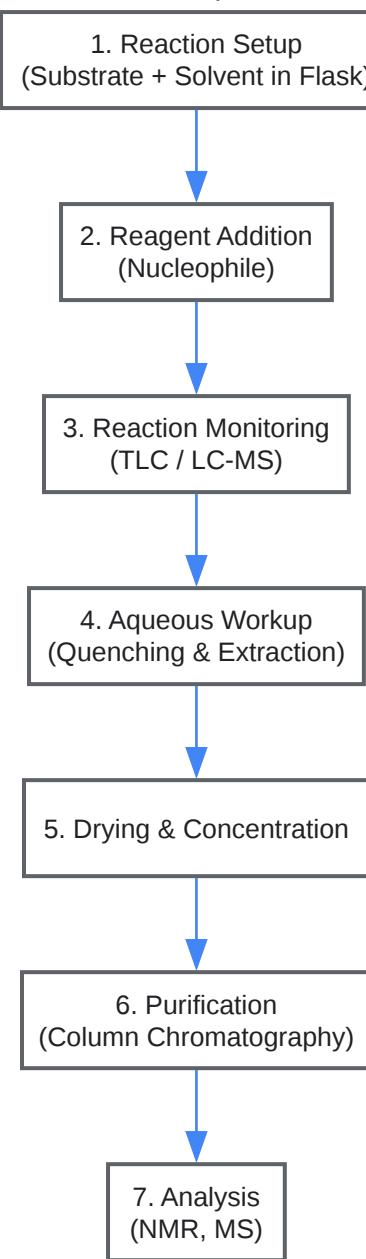


Diagram 3: General Experimental Workflow

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